

# Application Notes and Protocols for UCB9386 using the ATP-Glo™ Kinase Assay

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**UCB9386** is a potent and selective inhibitor of NUAK family SNF1-like kinase 1 (NUAK1), a serine/threonine kinase involved in cellular processes such as cell adhesion, migration, and senescence.[1][2] This document provides detailed application notes and a comprehensive protocol for determining the inhibitory activity of **UCB9386** against NUAK1 using the ATP-Glo™ Kinase Assay. This luminescent-based assay is a robust method for quantifying kinase activity by measuring the amount of ATP remaining in the reaction, which is inversely proportional to kinase activity.

### **UCB9386:** A Selective NUAK1 Inhibitor

**UCB9386** has been identified as a central nervous system (CNS) penetrant NUAK1 inhibitor with a high potency, exhibiting a pIC50 of 10.1 in biochemical assays.[1][3][4] Its development and characterization were facilitated by screening and profiling using the ATP-Glo™ kinase assay.[4]

# **Kinase Selectivity Profile**

While **UCB9386** is a potent NUAK1 inhibitor, it is important to characterize its selectivity against other kinases to understand its potential off-target effects. Publicly available data indicates that at a concentration of 10 nM, **UCB9386** inhibits NUAK2 and Janus kinase 2 (Jak2) by more than



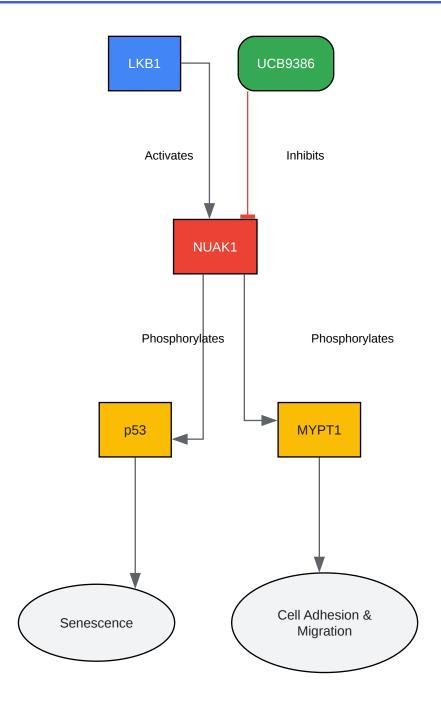
50%.[1][3] A comprehensive quantitative kinase selectivity profile with IC50 values against a broad panel of kinases is not fully available in the public domain. The primary publication on **UCB9386** mentions a selectivity panel screening, and for detailed information, referring to the supplementary data of the original research article is recommended.[5]

Kinase	UCB9386 Inhibition	Notes
NUAK1	pIC50 = 10.1	Primary Target
NUAK2	>50% inhibition at 10 nM	Off-target
Jak2	>50% inhibition at 10 nM	Off-target

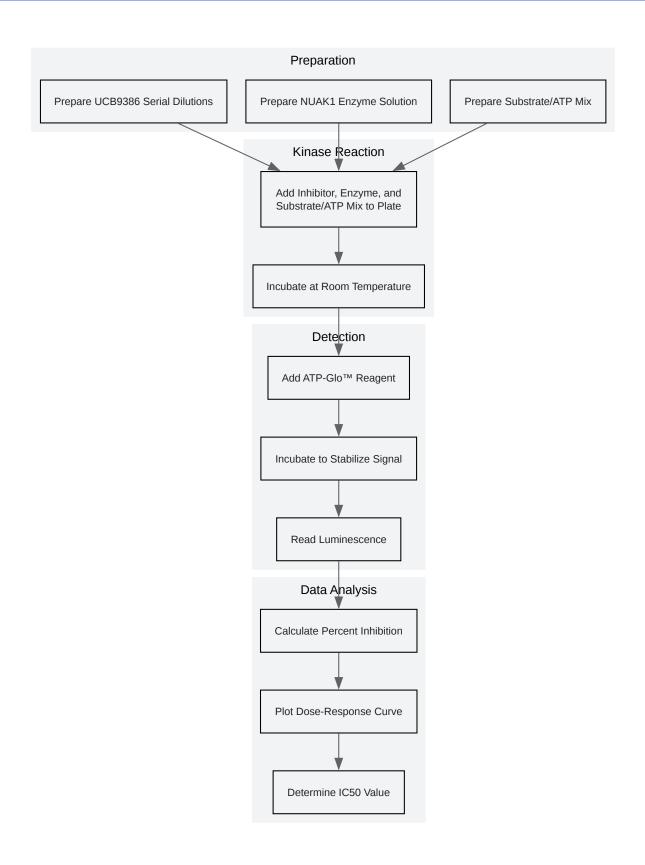
# **NUAK1 Signaling Pathway**

NUAK1 is a member of the AMP-activated protein kinase (AMPK)-related kinase family and is activated by the tumor suppressor kinase LKB1. It plays a role in various signaling pathways that regulate cell growth, proliferation, and stress response. Understanding this pathway is crucial for interpreting the functional consequences of NUAK1 inhibition by **UCB9386**.









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## References

- 1. researchgate.net [researchgate.net]
- 2. pubs.acs.org [pubs.acs.org]
- 3. medchemexpress.com [medchemexpress.com]
- 4. UCB-9386 is brain-penetrant Nuak1 inhibitor for CNS disorders | BioWorld [bioworld.com]
- 5. pubs.acs.org [pubs.acs.org]
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